

Section 1: Compound Identification and Physicochemical Properties

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Compound of Interest

Compound Name: 2-Chloro-4-methylthiazole-5-carboxamide

CAS No.: 856658-33-8

Cat. No.: B3289242

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Precise identification is the foundation of chemical safety. The subject of this guide, 2-Chloro-4-methylthiazole-5-sulfonamide, is a versatile intermediate in the pharmaceutical and agrochemical sectors.[1] Its unique structure, featuring a reactive chlorine atom, a thiazole ring, and a sulfonamide group, contributes to its biological activity and dictates its handling requirements.[2]

| Property | Value | Source(s) |
|-------------------|--|-----------|
| Chemical Name | 2-Chloro-4-methylthiazole-5-sulfonamide | [3] |
| Synonyms | 2-Chloro-4-methyl-1,3-thiazole-5-sulfonamide | [2] |
| CAS Number | 348086-67-9 | [1][3][4] |
| Molecular Formula | C ₄ H ₅ ClN ₂ O ₂ S ₂ | [1][2][4] |
| Molecular Weight | 212.68 g/mol | [1][3][4] |
| Appearance | Pale yellow solid | [1] |
| Water Solubility | 4.781e+004 mg/L at 25 °C | [3] |

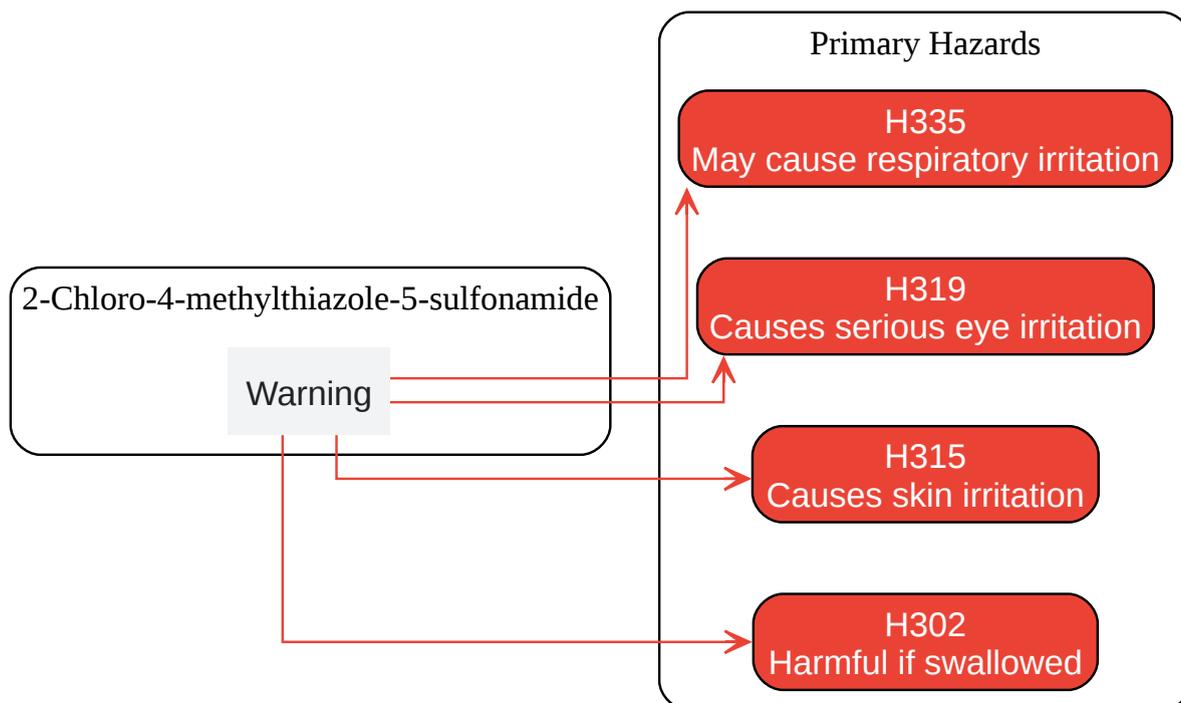
Section 2: GHS Hazard Identification and Classification

Understanding the GHS classification is non-negotiable for risk assessment. 2-Chloro-4-methylthiazole-5-sulfonamide is classified as a hazardous substance, requiring stringent safety measures. The primary hazards are related to ingestion, skin and eye contact, and respiratory irritation.[5]

- Signal Word: Warning[5]

Hazard Statements:

- H302: Harmful if swallowed.[5]
- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]



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Caption: GHS Hazard Profile for the Thiazole Compound.

Section 3: Proactive Risk Management and Handling Protocols

A self-validating safety protocol is built on understanding the why behind each step. The reactivity of the chloro-thiazole moiety necessitates a proactive, not reactive, approach to safety.

3.1 Personal Protective Equipment (PPE)

The selection of PPE is dictated by the compound's irritant and potentially sensitizing nature.

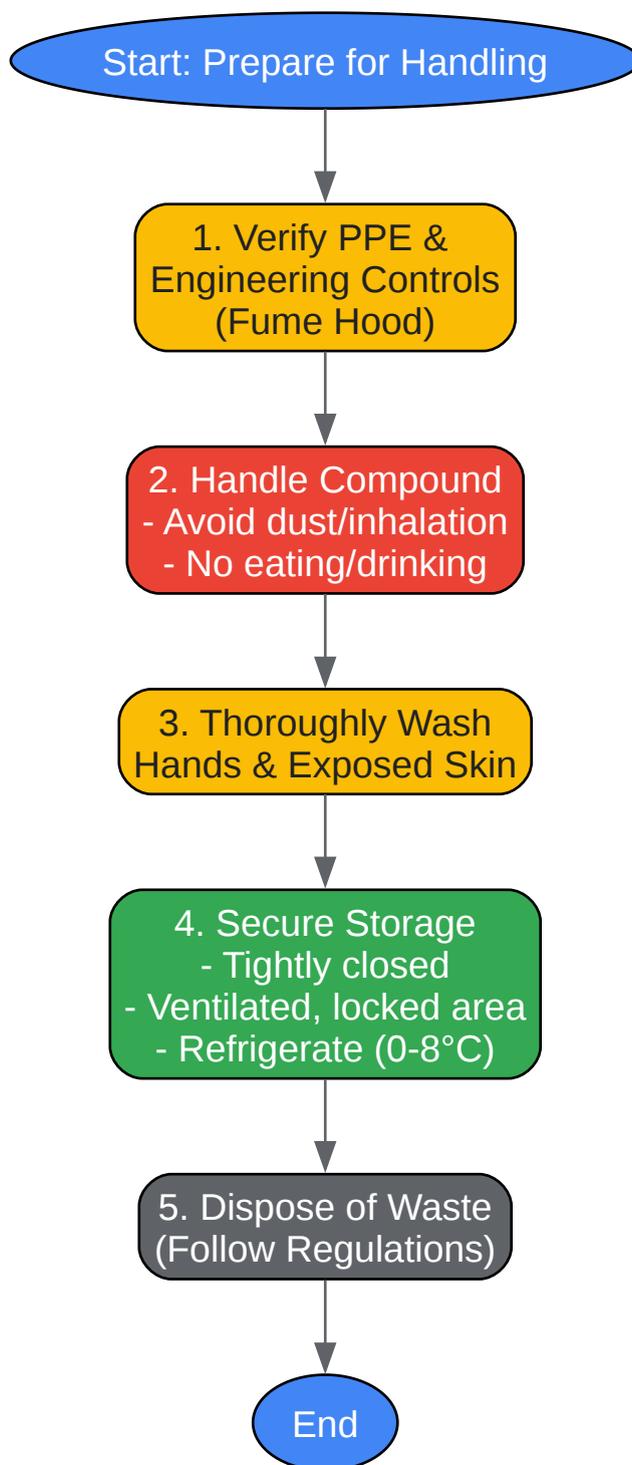
- **Eye/Face Protection:** Use chemical safety goggles and a face shield. The primary risk is splash-related serious eye irritation (H319).[5]
- **Skin Protection:** Wear impervious gloves (Nitrile rubber is a common choice, but consult manufacturer-specific breakthrough times) and a lab coat. The goal is to prevent skin contact that leads to irritation (H315).[5] Contaminated clothing must be removed immediately and washed before reuse.[5]
- **Respiratory Protection:** For operations that may generate dust or aerosols, use only outdoors or in a well-ventilated area.[5] If engineering controls are insufficient, a NIOSH-approved particulate respirator is mandatory to mitigate the risk of respiratory irritation (H335).[5]

3.2 Safe Handling and Storage Workflow

Adherence to a strict workflow minimizes exposure and preserves compound integrity.

- **Preparation:** Before handling, ensure the work area (e.g., fume hood) is clean and uncluttered. Verify that an emergency eyewash station and safety shower are accessible.
- **Engineering Controls:** All weighing and solution preparation must be conducted in a certified chemical fume hood to prevent inhalation of dust.[5]

- Handling:
 - Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
 - Wash hands and any exposed skin thoroughly after handling.[5]
 - Do not eat, drink, or smoke when using this product.[5]
- Storage:
 - Store in a well-ventilated place and keep the container tightly closed.[5]
 - Store locked up.[5]
 - Recommended storage is at 0-8 °C to maintain long-term stability.[1]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[5]



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Caption: Step-by-step safe handling and storage workflow.

Section 4: Emergency Response and First-Aid Measures

Rapid and correct response to exposure is critical.

- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[5]
- Following Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[5]
- Following Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek immediate medical attention.[6]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[5][6]

Section 5: Stability and Reactivity Profile

While specific reactivity data for this compound is limited, general principles for related structures suggest the following:

- Chemical Stability: The compound is expected to be stable under recommended storage conditions.[7]
- Conditions to Avoid: Avoid dust generation and exposure to strong oxidizing agents.[7]
- Incompatible Materials: Strong oxidizing agents may lead to vigorous reactions.[6][7]
- Hazardous Decomposition Products: Thermal decomposition can lead to the release of irritating and toxic gases, including carbon oxides, nitrogen oxides, sulfur oxides, and hydrogen chloride.[7][8]

Section 6: Toxicological and Ecological Information

Detailed toxicological studies for 2-Chloro-4-methylthiazole-5-sulfonamide are not widely published. The GHS classifications indicate moderate acute oral toxicity and significant irritant properties.[5] No specific data on carcinogenicity, mutagenicity, or reproductive toxicity is available. Ecologically, related chlorinated thiazoles can be toxic to aquatic life with long-lasting effects, so release into the environment should be strictly avoided.[9]

Section 7: Role in Drug Development and Scientific Applications

2-Chloro-4-methylthiazole-5-sulfonamide serves as a key building block in medicinal and agricultural chemistry.[1] The sulfonamide functional group is a well-known pharmacophore with antibacterial properties, often acting by interfering with folic acid synthesis in microbes.[2] The thiazole ring and chlorine atom enhance its pharmacological profile and reactivity, making it a valuable intermediate for synthesizing more complex bioactive molecules, particularly novel antimicrobial agents.[1][2]

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